

Navigating the Safe Disposal of SU5204: A Procedural Guide

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Compound of Interest

Compound Name: SU5204

Cat. No.: B15569523

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The proper disposal of chemical compounds is a critical component of laboratory safety and environmental responsibility. For researchers, scientists, and drug development professionals utilizing **SU5204**, a tyrosine kinase inhibitor, understanding the correct disposal procedures is paramount. This guide provides essential safety and logistical information to ensure the safe handling and disposal of **SU5204** waste, aligning with standard laboratory practices and regulatory considerations.

Key Chemical and Safety Data for SU5204

A thorough understanding of a compound's properties is the foundation of its safe management. Below is a summary of key data for **SU5204** relevant to its handling and disposal.

Property	Value	Source
Chemical Name	SU5204	N/A
CAS Number	186611-11-0	[1]
Molecular Formula	C17H15NO2	[1]
Molecular Weight	265.31 g/mol	[1]
Solubility	Insoluble in Water and Ethanol. Soluble in DMSO (53 mg/mL).	[1]
Storage	Store powder at -20°C for up to 3 years. Store stock solutions at -80°C for up to 1 year.	[1]
Primary Hazards	May cause skin and eye irritation. May be harmful if swallowed or inhaled. [2] [3]	N/A

Note: A specific Safety Data Sheet (SDS) for **SU5204** was not found in the initial search. The hazard information is based on general knowledge of similar chemical compounds and should be treated as a precautionary guideline. Always consult your institution's specific SDS for detailed information.

Experimental Protocol: Step-by-Step Disposal Procedure for SU5204

The following protocol outlines a general procedure for the safe disposal of **SU5204**. This procedure is based on standard practices for chemical waste management in a laboratory setting. It is imperative to consult with your institution's Environmental Health and Safety (EHS) department to ensure compliance with local, state, and federal regulations.[\[4\]](#)[\[5\]](#)[\[6\]](#)

Materials Required:

- Appropriate Personal Protective Equipment (PPE): Safety goggles, lab coat, and chemical-resistant gloves.
- Designated hazardous waste container, properly labeled.
- Waste manifest or logbook as required by your institution.

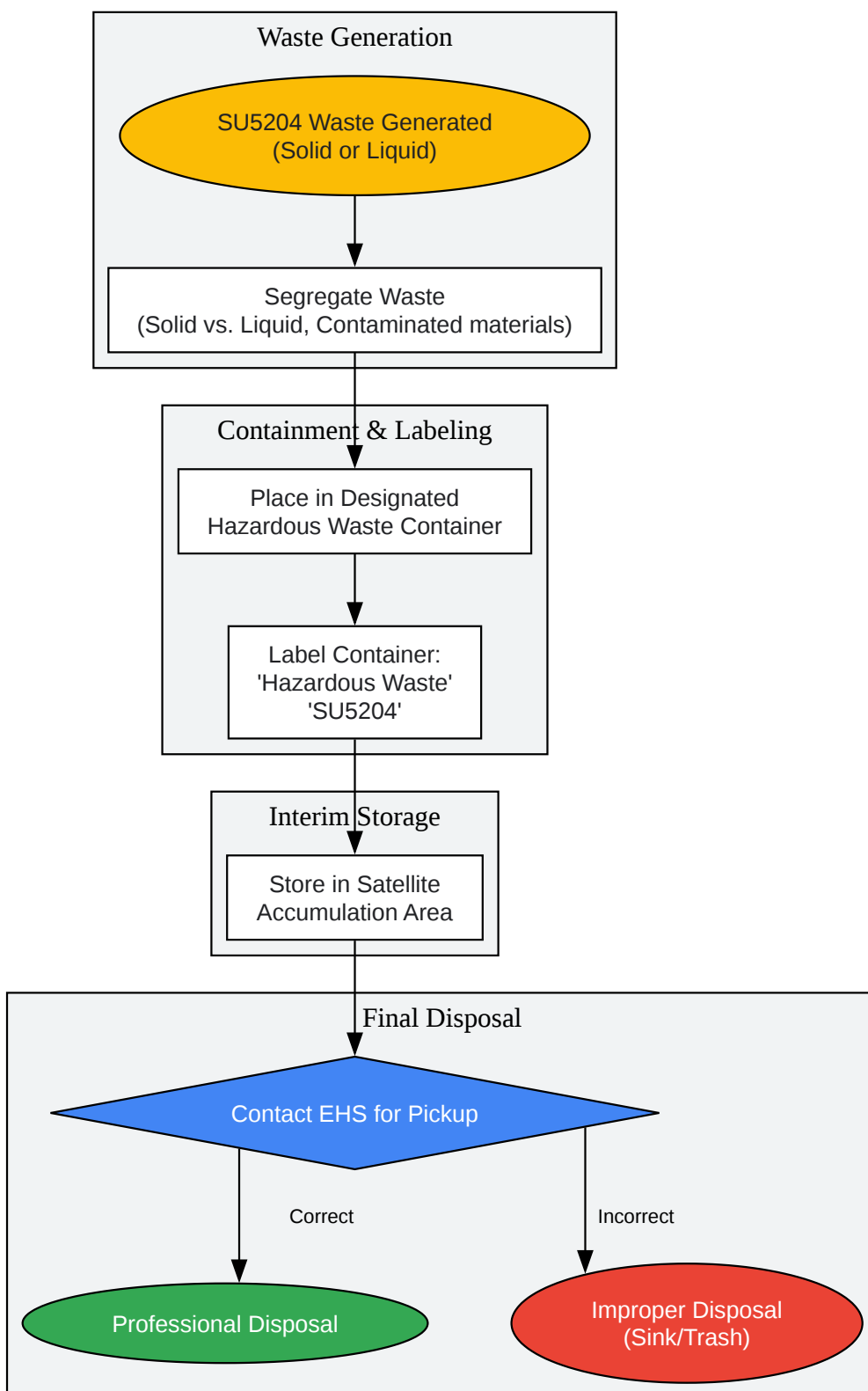
Procedure:

- Waste Segregation:
 - At the point of generation, segregate **SU5204** waste from other waste streams. This includes unused stock, contaminated labware (e.g., pipette tips, tubes), and any solutions containing **SU5204**.
 - Do not mix **SU5204** waste with incompatible materials.
- Containerization:
 - Place all solid **SU5204** waste, including contaminated consumables, into a clearly labeled, leak-proof hazardous waste container.
 - For liquid waste containing **SU5204**, use a designated, sealed container. Ensure the container is compatible with the solvents used (e.g., DMSO).
 - The container must be labeled with "Hazardous Waste" and the full chemical name, "**SU5204**".^[5]
- Storage:
 - Store the sealed waste container in a designated satellite accumulation area within the laboratory.
 - This area should be secure, well-ventilated, and away from general laboratory traffic.
- Documentation:

- Maintain a log of the waste generated, including the quantity and date of accumulation, as per your institution's requirements.
- Disposal:
 - Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste.
 - Do not attempt to dispose of **SU5204** down the drain or in the regular trash.[\[7\]](#)

SU5204 Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **SU5204** waste.



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Caption: Logical workflow for the proper disposal of **SU5204** waste.

By adhering to these procedures and consulting with institutional safety experts, researchers can ensure the safe and compliant disposal of **SU5204**, fostering a secure laboratory environment and protecting our ecosystem.

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